

CAS number and molecular weight of 2',3'-O-Isopropylideneadenosine-13C5

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2',3'-O-Isopropylideneadenosine-13C5

Cat. No.: B7769956

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An In-depth Technical Guide to 2',3'-O-Isopropylideneadenosine-13C5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **2',3'-O-Isopropylideneadenosine-13C5**, a crucial isotopically labeled intermediate in nucleoside chemistry. This document details its chemical properties, a representative synthesis protocol, and its application in studying adenosine receptor-mediated signaling pathways.

Core Compound Data

2',3'-O-Isopropylideneadenosine-13C5 is the isotopically labeled form of 2',3'-O-Isopropylideneadenosine, where five carbon atoms in the adenosine moiety are replaced with the carbon-13 isotope. This labeling is invaluable for tracer studies in metabolic research and drug development.

Parameter	Value	Reference
Compound Name	2',3'-O-Isopropylideneadenosine-13C5	
CAS Number	Not available	
Molecular Formula	C ₈ [¹³ C] ₅ H ₁₇ N ₅ O ₄	
Molecular Weight	312.33 g/mol	Calculated
Appearance	White to off-white crystalline powder	[1]
Solubility	Slightly soluble in Dioxane, DMSO, and Methanol	[2]
Storage	Room temperature, in a dry and dark place, sealed	[2]

Note: A specific CAS number for the 13C5 isotopically labeled version is not readily available in public databases. Researchers should refer to the supplier's documentation for specific lot numbers and identifiers.

For the unlabeled compound, 2',3'-O-Isopropylideneadenosine, the following data is available:

Parameter	Value	Reference
Compound Name	2',3'-O-Isopropylideneadenosine	
CAS Number	362-75-4	[3][4]
Molecular Formula	C ₁₃ H ₁₇ N ₅ O ₄	[3][5]
Molecular Weight	307.31 g/mol	[3][4]
Melting Point	221-222 °C	[3]

Experimental Protocols

Synthesis of 2',3'-O-Isopropylideneadenosine

The following is a representative protocol for the synthesis of 2',3'-O-Isopropylideneadenosine, which serves as a precursor for the synthesis of the $^{13}\text{C}_5$ -labeled analog. The synthesis of the labeled compound would start from commercially available Adenosine- $^{13}\text{C}_5$.

Materials:

- Adenosine
- 2,2-Dimethoxypropane
- p-Toluenesulfonic acid monohydrate
- Methanol
- Cyclohexane
- Anhydrous potassium carbonate
- Argon or Nitrogen gas

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, under an inert atmosphere (Argon), a mixture of adenosine, 2,2-dimethoxypropane, methanol, and a catalytic amount of p-toluenesulfonic acid monohydrate is prepared.
- The mixture is warmed on a steam bath with occasional swirling until a homogeneous solution is obtained.
- Additional 2,2-dimethoxypropane and cyclohexane are added, and the flask is fitted with a distillation head.
- The mixture is heated to reflux, and the azeotropes of acetone–cyclohexane and methanol–cyclohexane are slowly removed by distillation.

- After cooling to room temperature, anhydrous potassium carbonate is added to neutralize the acid catalyst, and the mixture is stirred until the color abates.
- Volatile materials are removed under reduced pressure.
- The residue is purified by fractional distillation under vacuum or by column chromatography to yield 2',3'-O-Isopropylideneadenosine as a white crystalline powder.

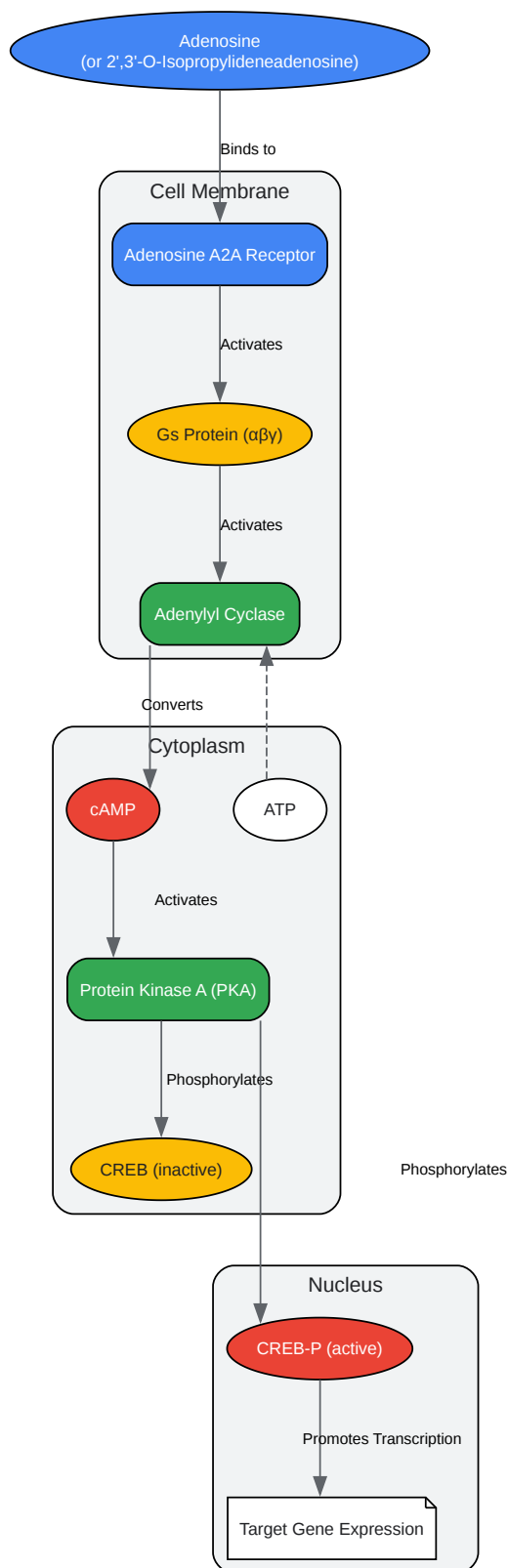
This procedure is adapted from a general method for the isopropylidenation of diols.[6]

Role in Signaling Pathways

2',3'-O-Isopropylideneadenosine and its isotopically labeled analogs are valuable tools for studying adenosine receptor signaling.[3] Adenosine receptors, particularly the A2A subtype, are G-protein coupled receptors (GPCRs) that play crucial roles in various physiological processes.

Adenosine A2A Receptor Signaling Pathway

Activation of the Adenosine A2A receptor initiates a signal transduction cascade that primarily involves the Gs alpha subunit of the G-protein, leading to the activation of adenylyl cyclase and a subsequent increase in intracellular cyclic AMP (cAMP) levels.[2] This increase in cAMP activates Protein Kinase A (PKA), which then phosphorylates various downstream targets, including the transcription factor cAMP response element-binding protein (CREB).[2]



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Caption: Adenosine A2A Receptor Signaling Pathway.

This pathway is a key target for drug development in areas such as inflammation, neurodegenerative diseases, and cancer immunotherapy. The use of isotopically labeled compounds like **2',3'-O-Isopropylideneadenosine-13C5** allows for precise tracking of metabolic fates and receptor engagement in these complex systems.

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- To cite this document: BenchChem. [CAS number and molecular weight of 2',3'-O-Isopropylideneadenosine-13C5]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7769956#cas-number-and-molecular-weight-of-2-3-o-isopropylideneadenosine-13c5>]

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